

Tavaborole intermediate 3-(hydroxymethyl)isonicotinonitrile

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Compound of Interest

Compound Name: 3-(Hydroxymethyl)isonicotinonitrile

CAS No.: 58553-51-8

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Technical Whitepaper: Synthesis and Application of **3-(Hydroxymethyl)isonicotinonitrile** in Boron Pharmacophores

Part 1: Executive Summary & Strategic Context

The Bioisostere Evolution While Tavaborole (Kerydin) utilizes a benzoxaborole core (a benzene ring fused to an oxaborole) to inhibit fungal leucyl-tRNA synthetase (LeuRS), modern drug discovery has pivoted toward 7-aza-benzoxaboroles (pyridine-fused analogs).^{[1][2]} This structural shift—replacing the benzene carbon with nitrogen—significantly alters the physicochemical profile, enhancing aqueous solubility and reducing protein binding while maintaining the critical boron-tRNA trapping mechanism.

3-(Hydroxymethyl)isonicotinonitrile is the critical "hinge" intermediate for these next-generation scaffolds.^[2] It provides:

- The Hydroxymethyl Handle: The oxygen source required for cyclization to the oxaborole ring.^[2]

- The Nitrile Handle: A versatile electrophile at the C4 position, allowing for further derivation into amines (as seen in Gram-negative targeting boron drugs like Epetraborole) or serving as an electron-withdrawing group to tune the Lewis acidity of the boron center.^[2]

This guide details the high-fidelity synthesis of this intermediate, prioritizing chemoselectivity to preserve the sensitive nitrile group during the hydroxymethylation process.^[2]

Part 2: Structural Rationale & Retrosynthesis

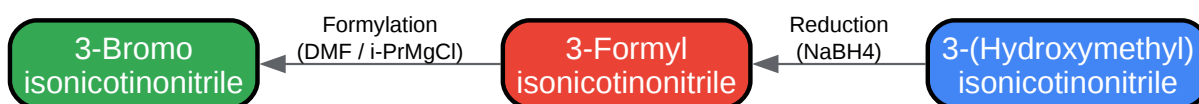
The synthesis of **3-(hydroxymethyl)isonicotinonitrile** poses a chemoselective challenge: installing a hydroxymethyl group at the C3 position without hydrolyzing or alkylating the nitrile at C4.^[2]

Retrosynthetic Logic:

- Target: **3-(hydroxymethyl)isonicotinonitrile**.^{[1][2]}
- Disconnection: C3–C(OH) bond.^{[1][2]}
- Precursor: 3-bromoisonicotinonitrile (Commercial starting material).^{[1][2]}
- Key Transformation: Halogen-Metal Exchange (HME) followed by formylation and reduction.^[2]

Critical Decision Point (The "Why"): Standard lithiation (n-BuLi) is contraindicated here. The nitrile group is highly susceptible to nucleophilic attack by alkyl lithiums, leading to imine/ketone byproducts.^[2]

- Protocol Choice: We utilize Turbo Grignard (i-PrMgCl^{[1][2]}·LiCl).^[2] The magnesium complex creates a less basic, more nucleophilic species that performs the Br/Mg exchange faster than it attacks the nitrile, ensuring high fidelity.^{[1][2]}



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Caption: Retrosynthetic disconnection showing the preservation of the nitrile group via chemoselective formylation.

Part 3: Experimental Protocol (Step-by-Step)

This protocol is designed for a 10g scale, ensuring reproducibility and safety.[\[1\]](#)[\[2\]](#)

Phase 1: Halogen-Metal Exchange & Formylation

Objective: Convert 3-bromoisonicotinonitrile to 3-formylisonicotinonitrile.

Reagents:

- 3-Bromoisonicotinonitrile (10.0 g, 54.6 mmol)[\[1\]](#)[\[2\]](#)
- i-PrMgCl[\[1\]](#)[\[2\]](#)·LiCl (Turbo Grignard, 1.3 M in THF, 46.2 mL, 1.1 equiv)[\[1\]](#)[\[2\]](#)
- N,N-Dimethylformamide (DMF, anhydrous, 8.5 mL, 2.0 equiv)[\[1\]](#)[\[2\]](#)
- Tetrahydrofuran (THF, anhydrous, 100 mL)[\[1\]](#)[\[2\]](#)

Workflow:

- Setup: Flame-dry a 500 mL 3-neck round-bottom flask equipped with a magnetic stir bar, nitrogen inlet, and temperature probe.
- Solvation: Charge flask with 3-bromoisonicotinonitrile and anhydrous THF. Cool to -40°C (Acetonitrile/Dry Ice bath). Note: Do not cool to -78°C; Turbo Grignard kinetics are sluggish at that temp for pyridines.[\[1\]](#)
- Exchange: Add i-PrMgCl[\[2\]](#)·LiCl dropwise via syringe pump over 20 minutes. Maintain internal temp < -35°C.
- Incubation: Stir at -40°C for 1 hour. (Monitor via TLC: disappearance of starting material).
- Quench/Formylation: Add anhydrous DMF (neat) rapidly. The color will shift (usually to yellow/orange).[\[2\]](#)
- Warming: Allow the mixture to warm to 0°C over 1 hour.

- Workup: Quench with saturated aqueous NH_4Cl (50 mL). Extract with EtOAc (3 x 50 mL). Wash combined organics with brine, dry over Na_2SO_4 , and concentrate.^{[1][2]}
 - Checkpoint: The crude product is 3-formylisonicotinonitrile.^[2] It is prone to oxidation; proceed immediately to Phase 2.^[2]

Phase 2: Chemoselective Reduction

Objective: Reduce the aldehyde to the alcohol without reducing the nitrile.^[2]

Reagents:

- Crude 3-formylisonicotinonitrile (from Phase 1)^{[1][2]}
- Sodium Borohydride (NaBH_4 , 0.5 equiv relative to aldehyde)^{[1][2]}
- Methanol (MeOH , 50 mL)

Workflow:

- Dissolution: Dissolve the crude aldehyde in MeOH at 0°C .
- Reduction: Add NaBH_4 portion-wise over 10 minutes. Caution: Gas evolution (H_2).
- Monitoring: Stir at 0°C for 30 minutes. The aldehyde carbonyl peak (approx 10 ppm) should disappear in NMR.^[2]
- Quench: Add Acetone (5 mL) to destroy excess borohydride.
- Isolation: Concentrate in vacuo. Redissolve residue in EtOAc/Water. Separate layers.
- Purification: Flash column chromatography (SiO_2 , Hexanes/EtOAc gradient 80:20 to 50:50).

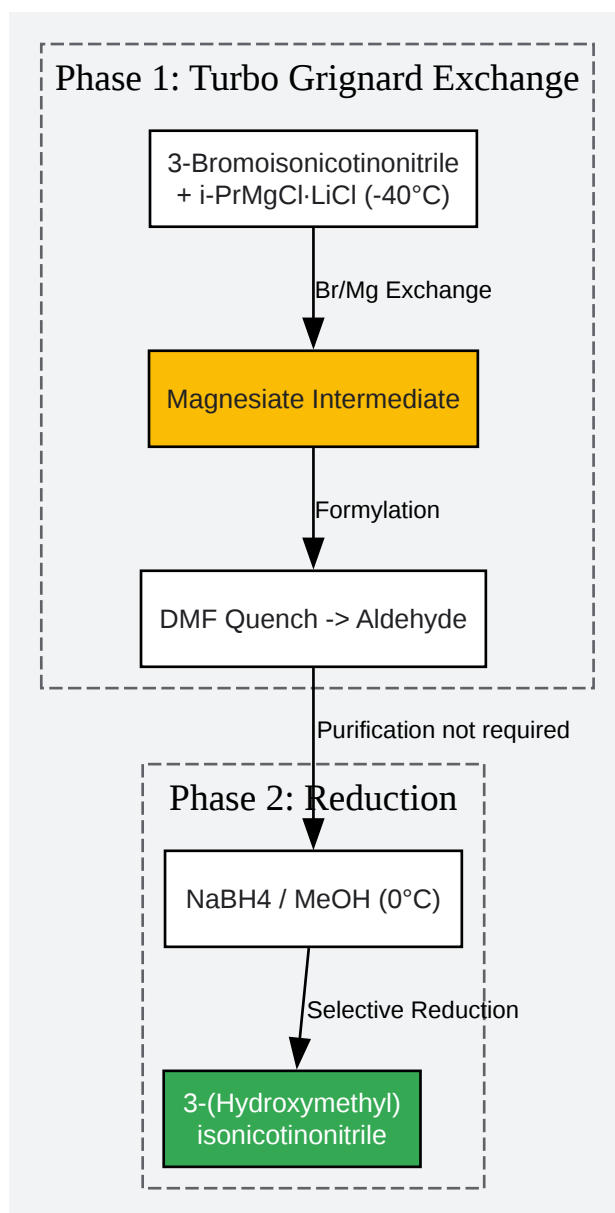
Data Summary Table

Parameter	Specification	Note
Yield (Overall)	65% - 75%	High fidelity due to Turbo Grignard usage.[1][2]
Appearance	Off-white to pale yellow solid	
1H NMR (DMSO-d6)	δ 8.7 (s, 1H), 8.6 (d, 1H), 7.8 (d, 1H), 5.4 (t, OH), 4.6 (d, CH2)	Distinct methylene doublet at 4.6 ppm.[1][2]
IR Signature	~2230 cm ⁻¹ (CN stretch), ~3300 cm ⁻¹ (OH stretch)	Nitrile peak must be sharp.[1][2]

Part 4: Downstream Application (The Boron Insertion)

To convert this intermediate into a Tavaborole-class bioisostere, the boron atom must be introduced.[1][2] Since the C3 position is now occupied by the hydroxymethyl group, the boron is typically installed at the C2 position via iridium-catalyzed C-H activation or lithiation-borylation, utilizing the hydroxymethyl oxygen as a directing group (often protected).[2]

Mechanism of Action (Tavaborole Class): The final oxaborole ring forms a reversible covalent bond with the cis-diol of the adenosine at the 3' end of tRNA(Leu).[2] This "traps" the tRNA in the editing site of the synthetase enzyme, blocking protein synthesis.[2][3]



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Caption: Operational workflow for the synthesis of the 7-aza-oxaborole precursor.

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